

troubleshooting low yield Cbz-O-methyl-L-serine synthesis

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Compound Focus: Cbz-O-methyl-L-ser

CAS No.: 134807-65-1

Cat. No.: S1535236

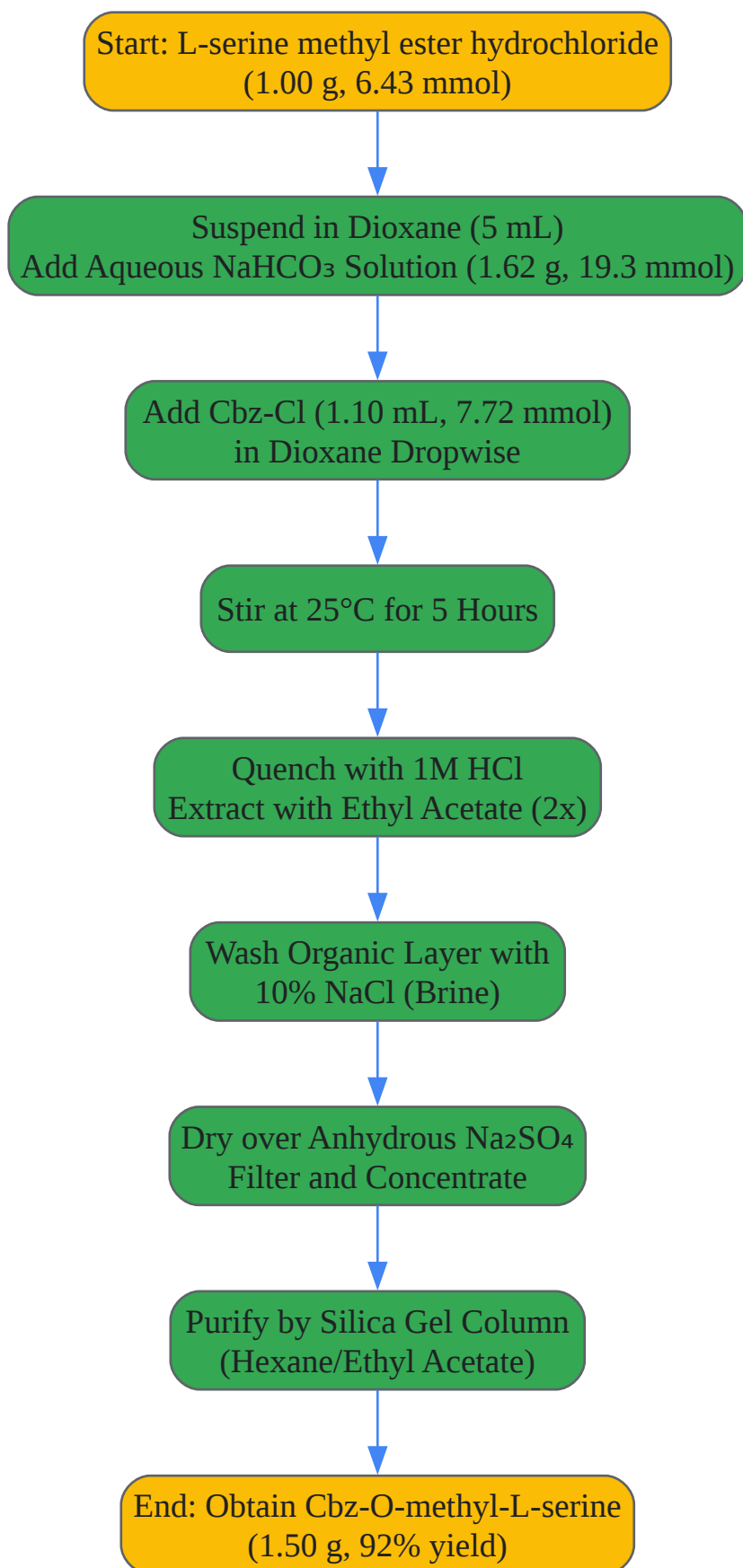
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Frequently Asked Questions

- **Q1: What is the typical yield for the synthesis of Cbz-O-methyl-L-serine, and what are its key physical properties?**
 - **A1:** The referenced synthesis protocol achieves a **92% yield** [1]. Key physical properties to help identify the product and guide purification are listed in the table below.
- **Q2: My reaction yield is lower than expected. What are the common culprits?**
 - **A2:** Although not explicitly discussed in the search results, general principles of organic synthesis suggest investigating the following:
 - **Reaction Monitoring:** The reaction may not have reached completion. Use TLC to monitor the consumption of the starting material (L-serine methyl ester hydrochloride).
 - **Reagent Quality & Handling:** Benzyl chloroformate (Cbz-Cl) is moisture-sensitive and can degrade if old or improperly stored. Ensure the base (NaHCO_3) is fresh to effectively scavenge the generated HCl.
 - **Extraction Efficiency:** The product is an oil, making aqueous extraction challenging. Ensure you are using an appropriate organic solvent (like ethyl acetate) and perform multiple extractions. The addition of a saturated NaCl (brine) wash can help remove water from the organic layer.
 - **Purification Loss:** The compound can be a viscous liquid or a low-melting solid, which can be difficult to handle and may lead to losses during column chromatography or other purification steps.

Experimental Protocol & Data

The following workflow and tables summarize the synthesis and key characteristics of **Cbz-O-methyl-L-serine**.



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Table 1: Key Chemical Identifiers and Properties

This table consolidates key data for compound identification and handling from the search results [2] [1].

Property	Value / Description
CAS Number	1676-81-9
Molecular Formula	$C_{12}H_{15}NO_5$
Molecular Weight	253.25 g/mol
Physical Form	Viscous Liquid or Solid (Clear Waxy/Pale Yellow)
Melting Point	41-43 °C (lit.)
Boiling Point	170 °C at 0.01 mmHg
Specific Rotation	-13.4° to -13.5° (C=1 in Methanol)
Flash Point	>113 °C
Storage	Keep in a dark place, sealed in dry, at room temperature.

Table 2: Synthesis Reaction Details

This table outlines the core components of the published synthesis method [1].

Component	Details
Reaction Type	Solution-phase peptide synthesis (Cbz protection)
Starting Material	L-Serine methyl ester hydrochloride

Component	Details
Protecting Reagent	Benzyl chloroformate (Cbz-Cl)
Base	Sodium bicarbonate (NaHCO ₃)
Solvent System	Dioxane / Water
Reaction Time	5 hours
Reaction Temperature	25 °C (Room Temperature)
Work-up	Acidic quench, extraction with ethyl acetate, brine wash
Purification	Silica gel column chromatography (Hexane:Ethyl Acetate)
Reported Yield	92%

Important Notes for Your Technical Content

Based on the search findings, here are key points to emphasize in your support center:

- **High-Yield Benchmark:** The established protocol achieves a high yield (92%), so any significant deviation indicates a correctable issue in execution or reagent quality [1].
- **Characterization is Key:** Consistently cross-reference the physical properties of your product (especially **melting point** and **specific rotation**) with the known standards in Table 1 to confirm its identity and purity [2] [1].
- **Safety and Storage:** The compound has a defined flash point and should be stored properly to maintain stability. Including GHS warning symbols and precautionary statements from the SDS is recommended [1].

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References

1. N- Cbz - L - serine ester | 1676-81-9 methyl [chemicalbook.com]

2. - CBZ - L ester, 95%, Thermo Scientific Chemicals Serine methyl [fishersci.co.uk]

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